

An In-depth Technical Guide to Pentadecylamine

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Compound of Interest		
Compound Name:	Pentadecylamine	
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This technical guide provides a comprehensive overview of **pentadecylamine**, a long-chain primary amine. It details its chemical and physical properties, provides an experimental protocol for its synthesis, and discusses its role as a tool in studying specific signaling pathways. All quantitative data is presented in structured tables for ease of reference, and key experimental and logical workflows are visualized using diagrams.

Core Concepts: Molecular Profile

Pentadecylamine is an organic compound with the chemical formula C₁₅H₃₃N. It consists of a fifteen-carbon alkyl chain attached to an amino group, classifying it as a primary aliphatic amine.[1] Its long hydrophobic carbon chain and reactive amino group give it surfactant properties, making it useful in various industrial applications, including as a corrosion inhibitor and in the formulation of emulsifiers.[1] In a research context, it and its derivatives are utilized to study enzymatic pathways, particularly in the endocannabinoid system.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **pentadecylamine** is provided below.



Property	Value	Reference
Molecular Formula	C15H33N	[1][2]
Molecular Weight	227.43 g/mol	[3]
IUPAC Name	Pentadecan-1-amine	[3]
CAS Number	2570-26-5	[2]
Appearance	White to almost white powder or lump; flake solid	[1][3]
Melting Point	35-37 °C	[4][5]
Boiling Point	299-301 °C	[5]
Density	0.8 ± 0.1 g/cm ³	[4]
Vapor Pressure	1 mmHg (120.5 °C)	[5]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Spectroscopic data is crucial for the identification and characterization of **pentadecylamine**.

Spectroscopic Data	Availability	Reference
¹H NMR	Data available	[3]
¹³ C NMR	Data available	[3]
Mass Spectrum (GC-MS)	Data available	[2][3]
Infrared (IR) Spectrum	Data available	[3][6]

Experimental Protocols Synthesis of Pentadecylamine from 1-Pentadecanol

A common and effective method for the laboratory-scale synthesis of **pentadecylamine** is the conversion of 1-pentadecanol to an azide intermediate, followed by reduction. The following is a two-step experimental protocol.



Step 1: Mitsunobu Reaction for the Synthesis of 1-Azidopentadecane

This step involves the conversion of the primary alcohol (1-pentadecanol) to an azide using diphenylphosphoryl azide (DPPA) under Mitsunobu conditions.

Materials:

- 1-Pentadecanol
- Triphenylphosphine (PPh₃)
- Diisopropyl azodicarboxylate (DIAD)
- Diphenylphosphoryl azide (DPPA)
- Anhydrous Tetrahydrofuran (THF)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-pentadecanol (1.0 mmol) and triphenylphosphine (1.5 mmol) in anhydrous THF (10 mL).
- Cool the solution to 0 °C in an ice bath.
- Slowly add DIAD (1.5 mmol) to the stirred solution.
- After stirring for 15 minutes at 0 °C, add DPPA (1.2 mmol).
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, concentrate the mixture under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluting with hexane) to yield 1-azidopentadecane.[7]

Step 2: Reduction of 1-Azidopentadecane to **Pentadecylamine**



This step involves the reduction of the azide intermediate to the corresponding primary amine using a strong reducing agent like lithium aluminum hydride (LAH).

Materials:

- 1-Azidopentadecane (from Step 1)
- Lithium aluminum hydride (LiAlH₄)
- Anhydrous Tetrahydrofuran (THF)
- Water
- 15% aqueous Sodium Hydroxide (NaOH)

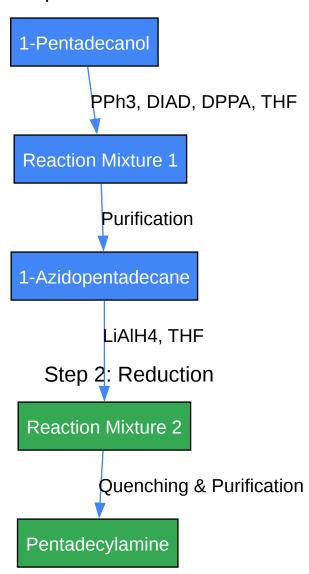
Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, prepare a suspension of lithium aluminum hydride (1.5 mmol) in anhydrous THF (5 mL) and cool to 0 °C.
- Dropwise, add a solution of 1-azidopentadecane (1.0 mmol) in anhydrous THF (5 mL) to the LAH suspension.
- Allow the reaction mixture to warm to room temperature and stir for 2-3 hours.
- Carefully quench the reaction by the sequential addition of water (0.06 mL), 15% aqueous NaOH (0.06 mL), and then water again (0.18 mL).
- Filter the resulting solid and wash with an appropriate organic solvent (e.g., diethyl ether or THF).
- Concentrate the filtrate under reduced pressure to obtain the crude pentadecylamine.
- Further purification can be achieved by distillation or recrystallization if necessary.



Synthesis of Pentadecylamine

Step 1: Mitsunobu Azidation



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Caption: Workflow for the two-step synthesis of **Pentadecylamine**.

Role in Signaling Pathway Research

While **pentadecylamine** is not a direct participant in a known signaling pathway, its derivatives are valuable tools for studying the N-acylethanolamine (NAE) signaling system. Specifically,

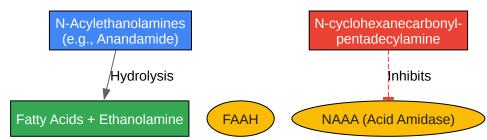


compounds like N-cyclohexanecarbonyl**pentadecylamine** act as selective inhibitors of acid amidase (N-acylethanolamine-hydrolyzing acid amidase, NAAA).[8]

NAEs, such as anandamide and palmitoylethanolamide, are bioactive lipids that are degraded by enzymes like fatty acid amide hydrolase (FAAH) and NAAA.[8] By selectively inhibiting NAAA, derivatives of **pentadecylamine** allow researchers to distinguish the activity of NAAA from that of FAAH, helping to elucidate the specific physiological roles of NAAA in various tissues and cells.[8]

Pentadecylamine Derivative as an Inhibitor in NAE Degradation

N-Acylethanolamine (NAE) Degradation Pathway



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Caption: Logical relationship of a **Pentadecylamine** derivative in the NAE pathway.

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